

The Solubility Profile of Monoolein-d7 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **Monoolein-d7**

Cat. No.: **B12413268**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **monoolein-d7** in various organic solvents. While specific quantitative data for the deuterated form is limited, this document extrapolates from the well-documented properties of its non-deuterated counterpart, 1-monoolein, to offer a robust resource for laboratory applications. The methodologies for determining lipid solubility are also detailed, providing a framework for empirical validation.

Core Concepts in Lipid Solubility

Lipids, including **monoolein-d7**, are a class of molecules principally defined by their solubility in organic solvents and insolubility in aqueous solutions.^[1] This characteristic is dictated by their predominantly non-polar hydrocarbon structures. The general principle of "like dissolves like" is the primary determinant of lipid solubility; non-polar lipids are most soluble in non-polar organic solvents, while more polar lipids show a greater affinity for polar organic solvents.

Monoolein is classified as a monoglyceride, consisting of a glycerol molecule esterified to a single oleic acid chain. Its amphiphilic nature, possessing both a polar glycerol headgroup and a non-polar oleic acid tail, allows it to be utilized in various applications, including as an emulsifier and in the formation of lipid-based drug delivery systems. The deuterated form, **monoolein-d7**, is structurally and chemically similar to 1-monoolein, and therefore, its solubility profile is expected to be nearly identical.

Physicochemical Properties of Monoolein

Understanding the physical state of monoolein is crucial for accurate solubility testing. It can exist as a clear liquid to a waxy solid at room temperature, with a melting point in the range of 35-37.5°C.[1][2]

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₃₃ D ₇ O ₄	-
Appearance	Clear liquid to waxy solid	[3][4]
Melting Point	35-37.5 °C	[1][2]
Boiling Point	238-240 °C at 3 Torr	[1][2]
Density	~0.94 g/cm ³ at 20°C	[1]

Solubility of Monoolein in Organic Solvents

Based on available data for 1-monoolein, a qualitative and, where possible, quantitative summary of its solubility is presented below. It is important to note that solubility can be temperature-dependent, with many lipids exhibiting increased solubility in hot solvents.[1]

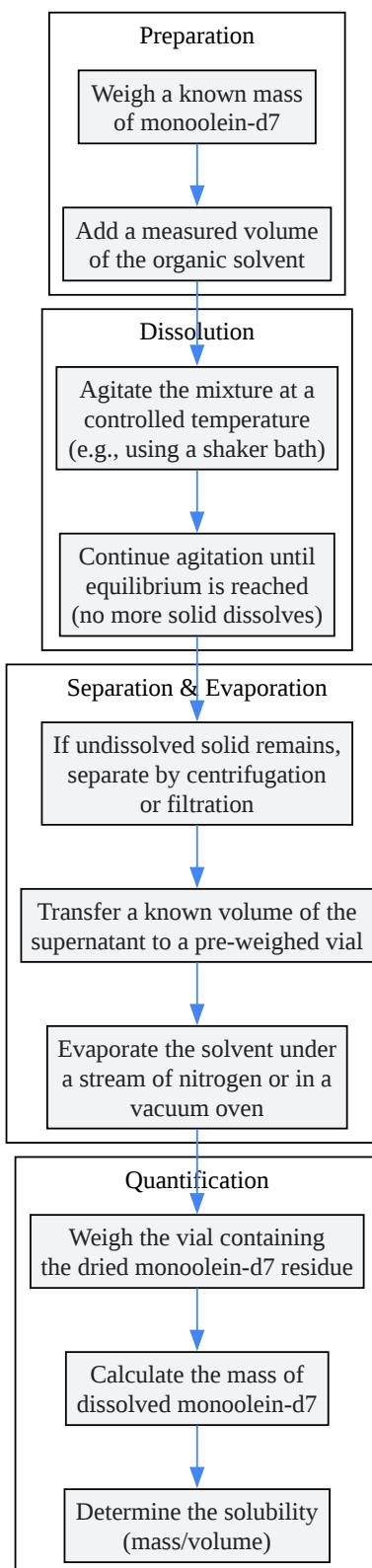
Solvent	Type	Solubility of 1-Monoolein	Source(s)
Chloroform	Non-polar	Soluble	[1]
Ether	Non-polar	Soluble	[1]
Ethanol	Polar	Soluble (> 1 g / 1 mL)	[1][5]
Hot Alcohol	Polar	Soluble	[1]
Water	Polar	Insoluble	[1]

Experimental Protocols for Solubility Determination

Two primary methods for determining the solubility of **monoolein-d7** in organic solvents are detailed below: a quantitative gravimetric method and a qualitative visual assessment method.

Quantitative Solubility Determination: Gravimetric Method

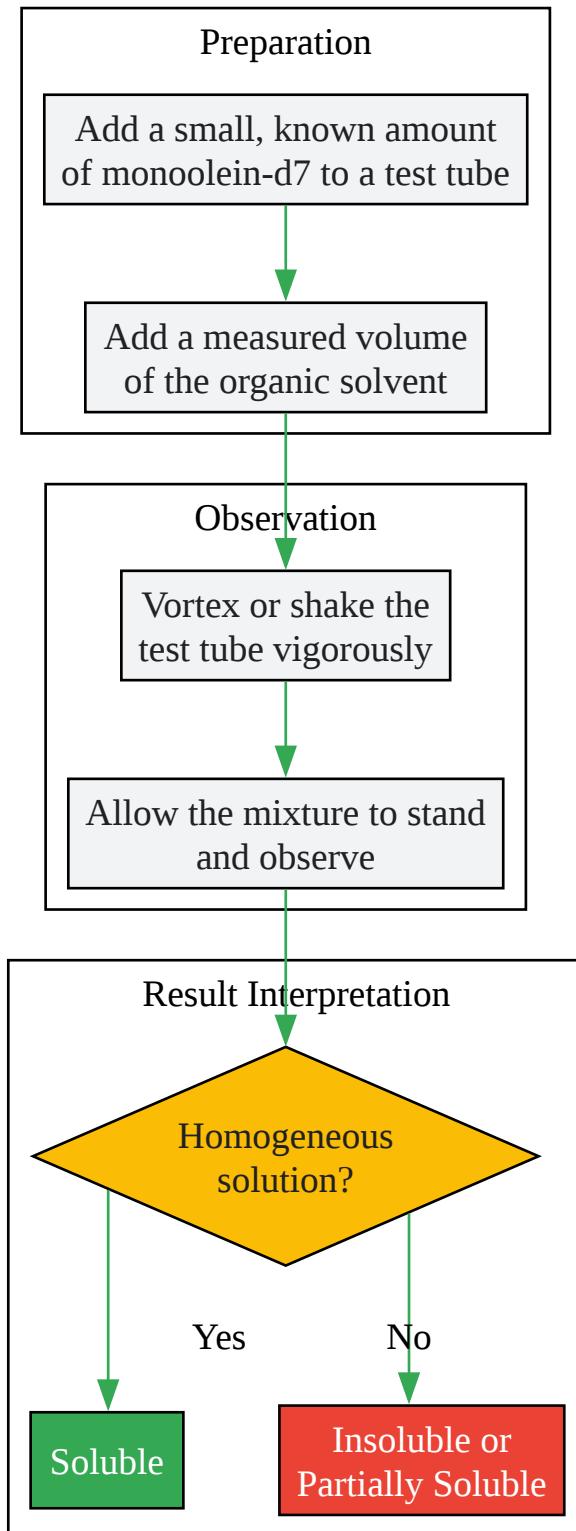
This method provides a precise measure of solubility (e.g., in g/L or mg/mL).

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Caption: Gravimetric method for quantitative solubility determination.

Qualitative Solubility Determination: Visual Assessment

This is a rapid method to assess whether a substance is soluble in a particular solvent.

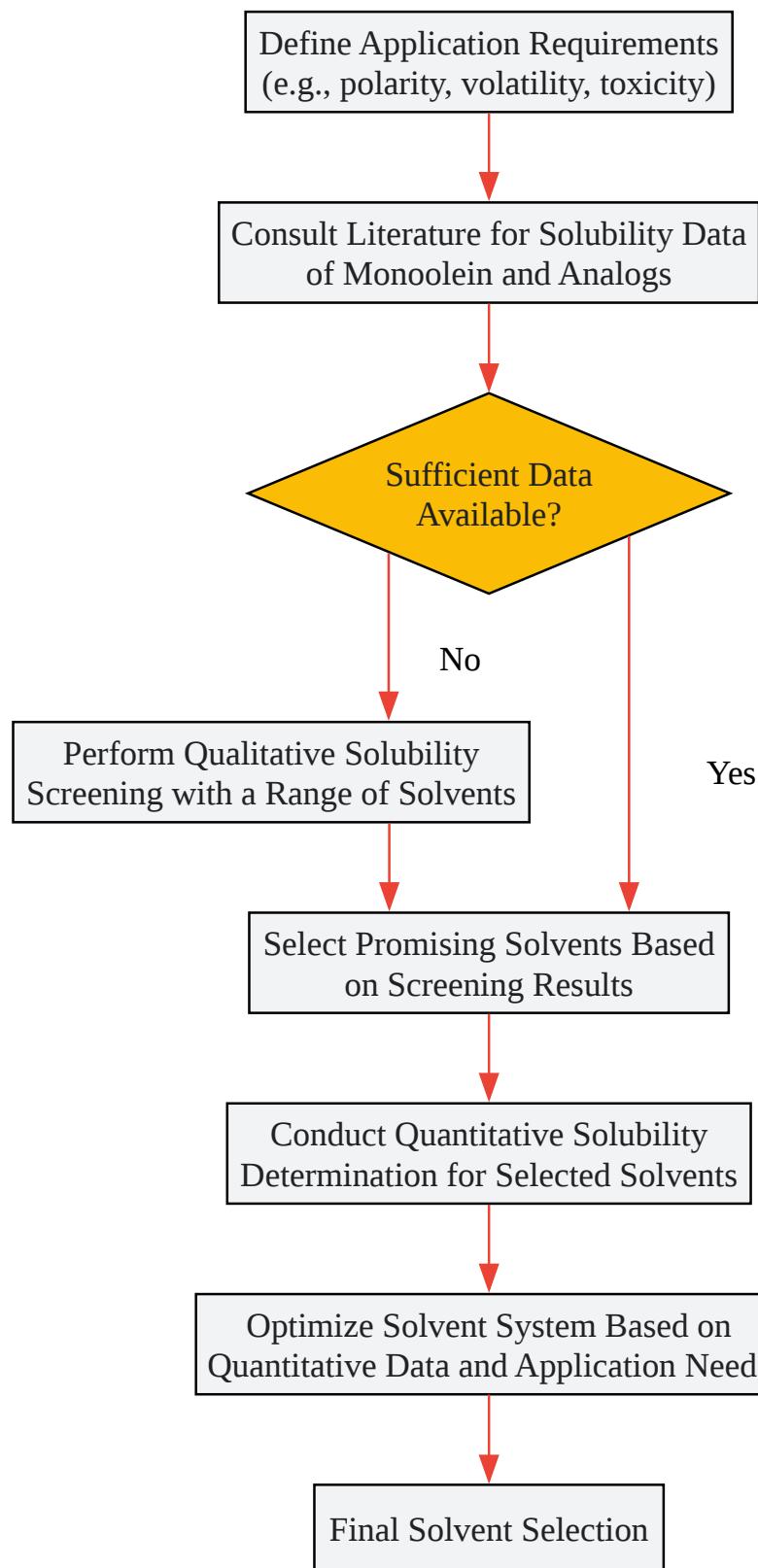


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Caption: Visual assessment for qualitative solubility determination.

Logical Workflow for Solvent Selection

The selection of an appropriate solvent is critical for applications such as drug formulation and analytical method development. The following diagram illustrates a logical workflow for this process.

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Caption: Logical workflow for solvent selection for **monoolein-d7** applications.

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